

Structure Elucidation of Sodium Thiophene-2-Trihydroxyborate

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Compound of Interest

Compound Name: *Sodium thiophene-2-trihydroxyborate*

Cat. No.: *B12052172*

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Executive Summary

The precise structural elucidation of **sodium thiophene-2-trihydroxyborate** (

) represents a critical quality gate in the development of pharmaceutical intermediates. Unlike their neutral boronic acid counterparts, trihydroxyborate salts adopt a tetrahedral

geometry at the boron center. This geometric shift fundamentally alters their reactivity, stability profiles, and spectroscopic signatures.

This guide provides a rigorous, data-driven methodology for confirming the identity and purity of this organoboron salt. By synthesizing field-proven protocols with advanced spectroscopic analysis, we establish a self-validating system for researchers to distinguish the target salt from common impurities like boroxines, boronic acids, and protodeboronated byproducts.

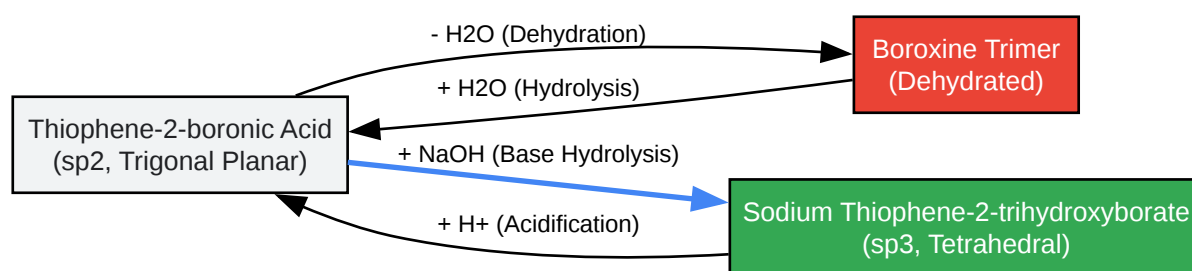
The Structural Enigma: Equilibrium & Speciation

To elucidate the structure, one must first understand the dynamic equilibrium in which these species exist. **Sodium thiophene-2-trihydroxyborate** is not merely a "salt" in the static sense; it is the thermodynamic product of thiophene-2-boronic acid reacting with a hydroxide source.

The core challenge in elucidation is distinguishing the tetrahedral borate anion from the trigonal planar boronic acid and the dehydrated boroxine.

The Equilibrium Landscape

In solution, particularly in the presence of protic solvents or moisture, the following equilibrium governs the species:



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Figure 1: Speciation of thiophene-boron derivatives. The target elucidation is the shift from the neutral Acid form to the anionic Salt form.

Synthesis & Isolation for Analysis

Before characterization, the species must be isolated in its pure

form to avoid analyzing a mixture.

Protocol: Isolation of **Sodium Thiophene-2-trihydroxyborate**

- **Dissolution:** Dissolve thiophene-2-boronic acid (1.0 eq) in dry toluene or benzene.
- **Basification:** Add NaOH (1.0 eq) dissolved in minimum methanol.
- **Precipitation:** The trihydroxyborate salt is insoluble in non-polar solvents. Upon sonication (10-15 min), the salt precipitates as a white solid or forms a gel which crystallizes upon standing.
- **Filtration:** Filter under inert atmosphere (Argon) to prevent atmospheric carbonation of the sodium.

- Drying: Vacuum dry at room temperature. Note: Excessive heat ($>60^{\circ}\text{C}$) can induce protodeboronation.

Spectroscopic Elucidation (The Core)

This section details the primary evidence required to confirm the structure.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for distinguishing the hybridization state of the boron atom.

NMR: The "Smoking Gun"

The shift in boron hybridization from

(empty p-orbital) to

(filled octet) results in a dramatic upfield shift. This is the single most important data point for elucidation.

Species	Hybridization	Chemical Shift (ppm)	Geometry
Thiophene-2-boronic acid		26.0 – 30.0 ppm	Trigonal Planar
Boroxine (Trimer)		28.0 – 32.0 ppm	Planar Ring
Target: Trihydroxyborate Salt		2.0 – 5.0 ppm	Tetrahedral

Method: Acquire

NMR in

or

. Use

as an external reference (0 ppm).[1] Acceptance Criteria: A sharp singlet appearing between +2.0 and +5.0 ppm confirms the formation of the tetrahedral borate anion [1].

NMR: Aromatic Shielding

The formation of the anionic borate complex increases electron density on the thiophene ring, causing an upfield shift of the ring protons compared to the free boronic acid.

- H3 (Thiophene): Expect a shift from ~7.6 ppm (acid) to ~7.1-7.3 ppm (salt).
- H4/H5: Similar upfield shifts of 0.1–0.3 ppm due to the shielding effect of the negatively charged boron center.

Mass Spectrometry (ESI-MS)

Electrospray Ionization (ESI) in Negative Mode is required.

- Theoretical Ion:
- Target m/z: The molecular weight of the anion
is approx. 145.96 Da.
- Observation: Look for the parent ion peak at m/z ~145-146.
- Isotope Pattern: Boron has two stable isotopes,
(20%) and
(80%). The mass spectrum must show the characteristic Boron isotope signature (a smaller peak 1 unit lower than the major peak).

Infrared Spectroscopy (FT-IR)

- B-O Stretch: The strong B-O stretching vibration shifts from ~1340 cm^{-1} (in boronic acids) to a broad, intense band at 1000–1100 cm^{-1} characteristic of the tetrahedral
or
species [2].
- O-H Stretch: Broad, intense absorption at 3200–3500 cm^{-1} due to hydrogen bonding in the crystal lattice.

X-Ray Crystallography: The Gold Standard

While NMR provides solution-state data, Single Crystal X-Ray Diffraction (SC-XRD) confirms the solid-state structure.

Crystallization Protocol: Slow diffusion of diethyl ether into a concentrated methanol solution of the salt often yields suitable crystals.

Structural Features to Verify:

- Geometry: The boron atom must exhibit tetrahedral geometry with bond angles near 109.5° .
- Bond Lengths: The C-B bond length in the salt (approx. $1.60 \text{ \AA}$) is typically longer than in the boronic acid (approx. $1.55 \text{ \AA}$) due to the change in hybridization.
- Cation Coordination: The

ion typically coordinates with the oxygen atoms of the hydroxyl groups, bridging multiple borate anions to form a layered or polymeric supramolecular structure [3].

Stability & Handling (Protodeboronation)

A critical aspect of elucidation is ensuring the sample has not degraded during analysis.

Thiophene derivatives are electron-rich and prone to protodeboronation (loss of the boron moiety), especially in acidic media or under high heat.

Degradation Pathway:

Quality Control Check:

- Check

NMR for the presence of unsubstituted thiophene (peaks at 7.0-7.4 ppm distinct from the borate).

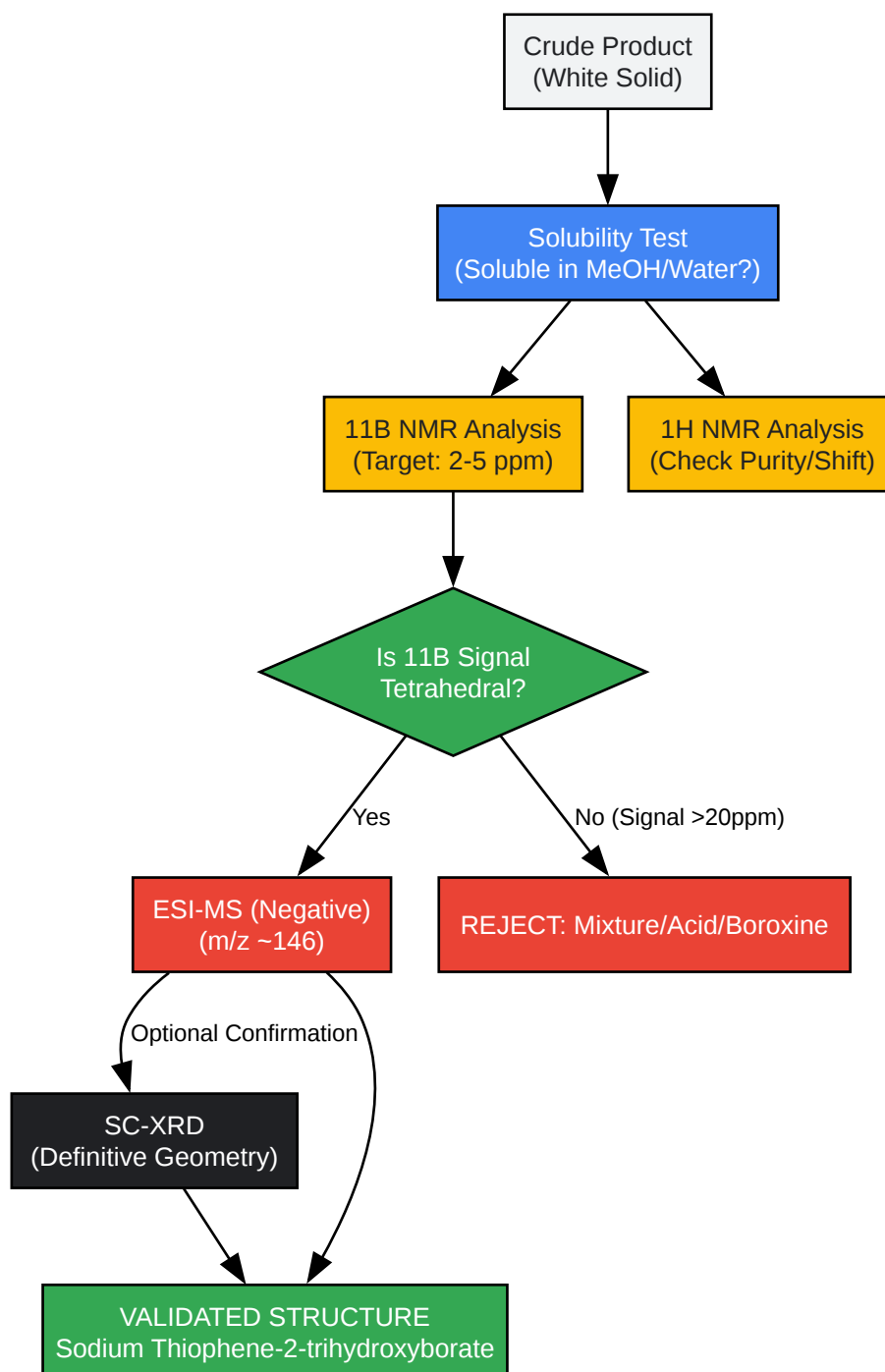
- Check

NMR for a sharp signal at $\sim 1\text{-}2 \text{ ppm}$, which may indicate inorganic sodium tetrahydroxyborate (

) byproduct if C-B bond cleavage occurred.

Comprehensive Elucidation Workflow

The following diagram summarizes the logical flow for confirming the structure of **Sodium Thiophene-2-trihydroxyborate**.



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Figure 2: Step-by-step decision matrix for structural validation.

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